

Personal protective equipment for handling 4-Bromo-3-fluorobenzotrifluoride

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Compound of Interest

Compound Name: 4-Bromo-3-fluorobenzotrifluoride

Cat. No.: B1329863

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Essential Safety and Handling Guide for 4-Bromo-3-fluorobenzotrifluoride

This guide provides critical safety, handling, and disposal information for **4-Bromo-3-fluorobenzotrifluoride** (CAS No: 40161-54-4), tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is essential for ensuring a safe laboratory environment.

Chemical Identifier:

- Name: **4-Bromo-3-fluorobenzotrifluoride**
- Synonyms: 1-Bromo-2-fluoro-4-(trifluoromethyl)benzene, 4-Bromo- $\alpha,\alpha,\alpha,3$ -tetrafluorotoluene[1][2]
- Molecular Formula: $C_7H_3BrF_4$ [1]
- Molecular Weight: 243.00 g/mol [3][4]

Hazard Identification

4-Bromo-3-fluorobenzotrifluoride is classified as a combustible liquid that can cause skin and serious eye irritation, and may also cause respiratory irritation.[3][5][6]

GHS Hazard Statements:

- H227: Combustible liquid.[\[5\]](#)[\[6\]](#)
- H315: Causes skin irritation.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- H319: Causes serious eye irritation.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- H335: May cause respiratory irritation.[\[3\]](#)[\[5\]](#)

Personal Protective Equipment (PPE)

A stringent PPE protocol is mandatory when handling this compound.[\[7\]](#) All work should be conducted in a certified and functioning chemical fume hood.[\[7\]](#)

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety Goggles and Face Shield	Goggles must provide a complete seal around the eyes. A face shield should be worn over goggles to protect against splashes.[7][8]
Hands	Chemical-Resistant Gloves	Wear protective gloves suitable for the task, considering chemical compatibility and operational conditions.[3][8] For direct handling or risk of splash, heavy-duty gloves such as neoprene or butyl rubber are recommended.[7] Immediately change gloves if they become contaminated.[7]
Body	Chemical-Resistant Laboratory Coat	A long-sleeved, fully buttoned lab coat is required.[7] For significant exposure risk, flame-retardant and antistatic protective clothing should be considered.[9]
Respiratory	Respirator (if needed)	Respiratory protection is required if vapors or aerosols are generated.[9] Use only in a well-ventilated area.[3][5]

Quantitative Data

Property	Value	Source(s)
Boiling Point	145 °C	[1][6]
Density	1.72 g/cm ³	[1][6]
Flash Point	77 °C	[6]
Purity	≥ 98% (GC)	[1][8]

Occupational exposure limits have not been established for this substance.

Standard Operating Procedures

Handling and Storage Protocol

Preparation and Engineering Controls:

- Ensure a chemical fume hood is certified and operational before starting any work.[7]
- Designate a specific area within the fume hood for handling **4-Bromo-3-fluorobenzotrifluoride** to contain potential contamination.[7]
- Assemble all necessary equipment and reagents inside the fume hood.
- Locate the nearest emergency shower and eyewash station and ensure they are unobstructed.[7][8]

Handling:

- Wear all required PPE as specified in the table above before handling the chemical.[3][8]
- Avoid all personal contact, including inhalation of vapors or mists.[10][11]
- Keep the container tightly closed when not in use.[3][5]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[5][6]
- Use explosion-proof equipment and take precautionary measures against static discharge.[8][9]

- After handling, wash hands and any exposed skin thoroughly with soap and water.[3][5][6]

Storage:

- Store in a cool, dry, and well-ventilated place.[3][5][8]
- Keep the container tightly closed and store locked up.[3][5][10]
- Store at refrigerated temperatures (2 - 8 °C).[1]
- Incompatible materials include strong oxidizing agents.[12]

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3][5][8]
Skin Contact	Take off immediately all contaminated clothing. Wash off with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical advice.[3][5][9]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[3][5][13]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek medical advice.[3][9][11]

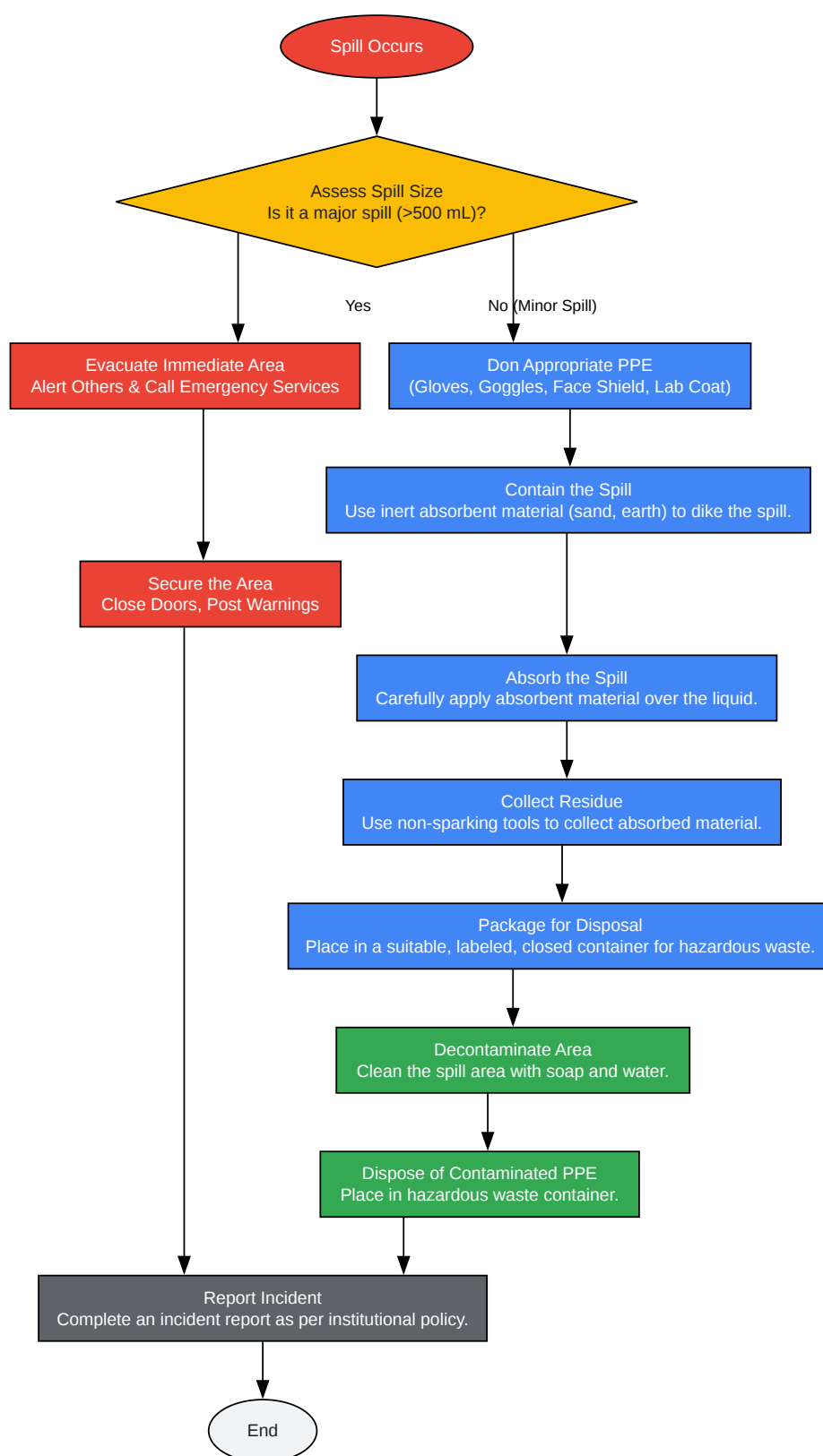
Disposal Plan

- Waste Classification: Waste is classified as hazardous.[3]

- Disposal Method: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[3\]](#)[\[5\]](#)[\[8\]](#) This may involve incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[11\]](#)
- Contaminated Packaging: Dispose of as unused product.[\[11\]](#) Empty containers may retain product residue and can be dangerous.[\[14\]](#)

Emergency Spill Response Workflow

In the event of a spill, follow the procedure outlined below.



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Caption: Workflow for handling a **4-Bromo-3-fluorobenzotrifluoride** spill.

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